

# Personal protective equipment for handling 6-Bromobenzofuran-2-carboxylic acid

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## Compound of Interest

Compound Name: 6-Bromobenzofuran-2-carboxylic acid

Cat. No.: B1332246

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## Essential Safety and Handling Guide for 6-Bromobenzofuran-2-carboxylic acid

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount when handling chemical compounds such as **6-Bromobenzofuran-2-carboxylic acid**. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a culture of safety and build trust in laboratory practices.

Chemical Identifier:

- Name: **6-Bromobenzofuran-2-carboxylic acid**
- CAS Number: 439107-94-5
- Molecular Formula: C<sub>9</sub>H<sub>5</sub>BrO<sub>3</sub>
- Molecular Weight: 241.04 g/mol [\[1\]](#)

## Hazard Identification and Personal Protective Equipment

According to its Safety Data Sheet (SDS), **6-Bromobenzofuran-2-carboxylic acid** is classified as follows:

- Acute toxicity, oral (Category 4)[[2](#)]
- Skin corrosion/irritation (Category 2)[[2](#)]
- Serious eye damage/eye irritation (Category 2A)[[2](#)]
- Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)[[2](#)]

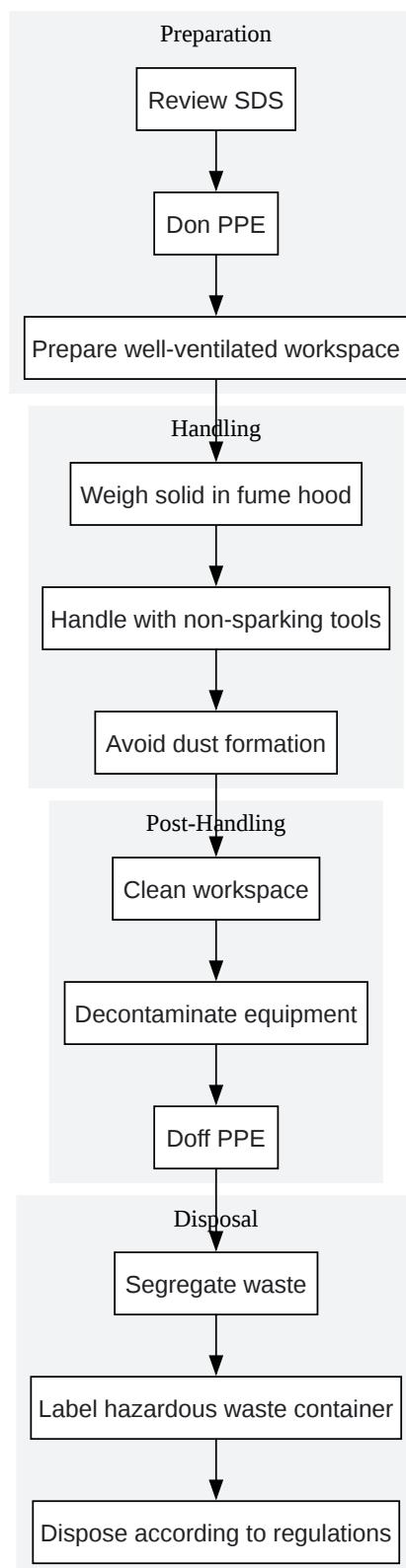
The signal word for this chemical is "Warning".[[2](#)] Hazard statements indicate that it is harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.[[2](#)]

To mitigate these risks, the following personal protective equipment (PPE) is mandatory.

PPE Category	Required Equipment	Specifications
Eye/Face Protection	Safety glasses with side-shields or goggles	Must conform to EN166 (EU) or NIOSH (US) standards. <sup>[3]</sup> A face shield may be necessary for splash hazards.
Hand Protection	Chemically resistant gloves	Nitrile rubber gloves are a common standard for protection against a variety of organic solvents. <sup>[4]</sup> Always inspect gloves for integrity before use and use proper removal technique. <sup>[3]</sup>
Body Protection	Laboratory coat	A buttoned lab coat with long sleeves is recommended to protect skin and clothing. <sup>[4]</sup> For larger quantities or increased risk of splashing, a chemically impervious apron should be worn.
Respiratory Protection	Dust mask or respirator	Use in a well-ventilated area. <sup>[5]</sup> If dust formation is likely or ventilation is inadequate, a NIOSH-approved P95 or P100 particulate respirator is necessary. <sup>[3]</sup>

## Experimental Workflow and Handling Procedures

Proper handling procedures are critical to minimize exposure and ensure safety. The following workflow outlines the necessary steps for safely using **6-Bromobenzofuran-2-carboxylic acid** in a laboratory setting.



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### Safe Handling Workflow for **6-Bromobenzofuran-2-carboxylic acid**

## Step-by-Step Handling Protocol:

## • Preparation:

- Thoroughly review the Safety Data Sheet (SDS) before beginning any work.
- Put on all required personal protective equipment as detailed in the table above.
- Ensure work is conducted in a well-ventilated area, preferably within a chemical fume hood.[\[5\]](#)

## • Handling:

- Avoid all personal contact, including inhalation of dust.[\[5\]](#)
- When weighing or transferring the solid, do so carefully to prevent the formation and dispersal of dust.[\[5\]](#)
- Use non-sparking tools to handle the chemical.[\[6\]](#)
- Keep the container tightly closed when not in use.[\[6\]](#)
- Do not eat, drink, or smoke in the handling area.[\[5\]](#)

## • In Case of Exposure:

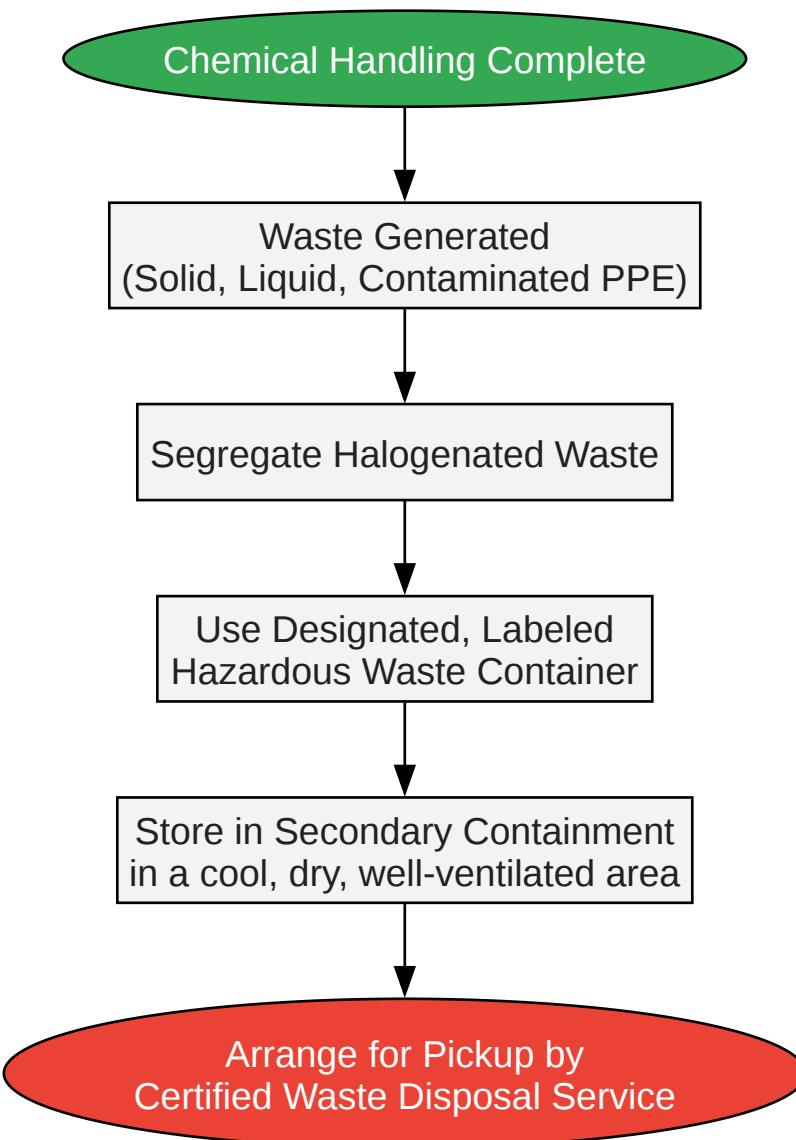
- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[\[2\]](#)
- In case of skin contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Consult a physician.[\[2\]](#)
- In case of eye contact: Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do.[\[2\]](#) Seek immediate medical attention.
- If swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention.[\[3\]](#)

## Disposal Plan

Proper disposal of **6-Bromobenzofuran-2-carboxylic acid** and its containers is crucial to prevent environmental contamination and ensure compliance with regulations.

### Waste Treatment Methods:

- Product Disposal:
  - Unused or waste material should be treated as hazardous waste.
  - Dispose of contents and container to an authorized hazardous or special waste collection point in accordance with local, state, and federal regulations.[\[5\]](#)
  - Options may include incineration in a chemical incinerator equipped with an afterburner and scrubber or disposal in an authorized landfill.[\[3\]\[5\]](#)
- Contaminated Packaging:
  - Containers should be triple-rinsed (or equivalent) and offered for recycling or reconditioning if possible.[\[6\]](#)
  - Alternatively, puncture the container to render it unusable and dispose of it in a sanitary landfill.[\[6\]](#)



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#### Waste Disposal Logical Flow

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## References

- 1. chemscene.com [chemscene.com]

- 2. aaronchem.com [aaronchem.com]
- 3. capotchem.com [capotchem.com]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 6. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 6-Bromobenzofuran-2-carboxylic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1332246#personal-protective-equipment-for-handling-6-bromobenzofuran-2-carboxylic-acid]

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